

Personal protective equipment for handling Gallinamide A TFA

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Compound of Interest

Compound Name: Gallinamide A TFA

Cat. No.: B12369400

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Essential Safety and Handling Guide for Gallinamide A TFA

This guide provides crucial safety and logistical information for the handling and disposal of **Gallinamide A TFA** in a research environment. The following procedures are designed to ensure the safety of laboratory personnel and to provide a clear, step-by-step operational plan.

I. Understanding the Hazards

Gallinamide A is a potent peptide inhibitor of cathepsin L.[1][2][3][4] While it has been reported to have low cytotoxicity in certain cell lines, its full toxicological profile is not extensively documented.[1] The trifluoroacetic acid (TFA) salt form presents additional hazards, as TFA is a corrosive substance that can cause severe skin burns and eye damage.[5][6] Therefore, handling **Gallinamide A TFA** requires stringent safety precautions.

II. Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Gallinamide A TFA**. [5] The following PPE must be worn at all times:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other chemical-resistant gloves.[5][7]	To prevent skin contact with the corrosive TFA salt and the biologically active peptide.
Eye Protection	Safety goggles with side-shields or a face shield.[5][7][8][9]	To protect against splashes that could cause serious eye damage.[5]
Body Protection	A properly fitting laboratory coat.[5][7]	To protect skin and personal clothing from accidental spills.[5]
Respiratory Protection	Work in a certified chemical fume hood.[5][7] A NIOSH-certified N95 or higher respirator is recommended if there is a risk of generating aerosols or dust.[10]	To avoid inhalation of the powder form or any aerosols, which may cause respiratory irritation.[5]

All PPE should be used in accordance with the Occupational Safety and Health Administration (OSHA) PPE standard (29 CFR 1910.132).[11]

III. Safe Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **Gallinamide A TFA** and ensuring laboratory safety.[5]

Engineering Controls:

- All work with **Gallinamide A TFA**, including weighing and preparing solutions, must be conducted in a certified chemical fume hood with the sash at the lowest practical height.[5][7]
- Ensure that a safety shower and an eyewash station are readily accessible.[8][9]

Handling Procedures:

- Preparation: Before handling, ensure all required PPE is correctly worn and the chemical fume hood is functioning properly.[\[5\]](#)
- Weighing: If weighing the solid compound, perform this task in a chemical fume hood to minimize the risk of inhalation.[\[5\]](#)
- Dissolving: When preparing solutions, slowly add the solvent to the solid to prevent splashing.[\[5\]](#)

Storage:

- Temperature: Store at or below -15°C for long-term stability.[\[5\]](#)
- Container: Keep the container tightly sealed to prevent moisture absorption.[\[5\]](#)[\[8\]](#)
- Environment: Store in a cool, dry, and dark place away from incompatible substances such as strong oxidizing agents, acids, and bases.[\[5\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)

IV. Spill and Exposure Procedures

Immediate and appropriate action is necessary in the event of a spill or personal exposure.[\[5\]](#)

Spill Response:

- Small Spill (within a fume hood):
 - Wear appropriate PPE.[\[5\]](#)
 - Absorb the spill with an inert material (e.g., vermiculite, sand).[\[7\]](#)
 - Scoop the mixture into a labeled, sealed container for hazardous waste disposal.[\[5\]](#)
- Large Spill (outside a fume hood):
 - Evacuate the area immediately and alert others in the laboratory.[\[5\]](#)[\[7\]](#)
 - Close the laboratory door and post a warning sign.[\[7\]](#)
 - Contact your institution's environmental health and safety department.[\[5\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes at an eyewash station, holding the eyelids open. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)
- Skin Contact: Immediately move to a safety shower and wash the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing while flushing. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[9\]](#)
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[6\]](#)[\[7\]](#)[\[12\]](#)

V. Disposal Plan

All waste containing **Gallinamide A TFA** must be treated as hazardous waste.[\[5\]](#)

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Gallinamide A TFA**".[\[7\]](#)
- Containers: Use sturdy, sealed containers for both solid and liquid waste.[\[5\]](#)[\[7\]](#)
- Disposal: Follow your institution's and local regulations for the disposal of hazardous chemical waste. Contact your environmental health and safety department for specific guidance.[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[12\]](#)

VI. Quantitative Data Summary

The following table summarizes the available quantitative data for Gallinamide A.

Data Point	Value	Context
IC50 (Cathepsin L)	17.6 pM	Potency of inhibition against the primary target enzyme.[1]
IC50 (Cathepsin L, 30 min preincubation)	5.0 nM	Increased potency after preincubation with the enzyme. [2][3][13]
EC50 (SARS-CoV-2 inhibition)	28 nM	Effective concentration for inhibiting viral infection in cells. [1]
IC50 (Plasmodium falciparum)	50 nM	Potency against the malaria parasite.[1]
Cytotoxicity (CC50 in VeroE6 cells)	>100 µM	Concentration at which 50% of cells are killed.[1]

VII. Experimental Protocol: Active-Site Directed Probe Competition Binding Assay

This assay is used to determine the inhibitory activity of Gallinamide A against cathepsin L.[13]

Materials:

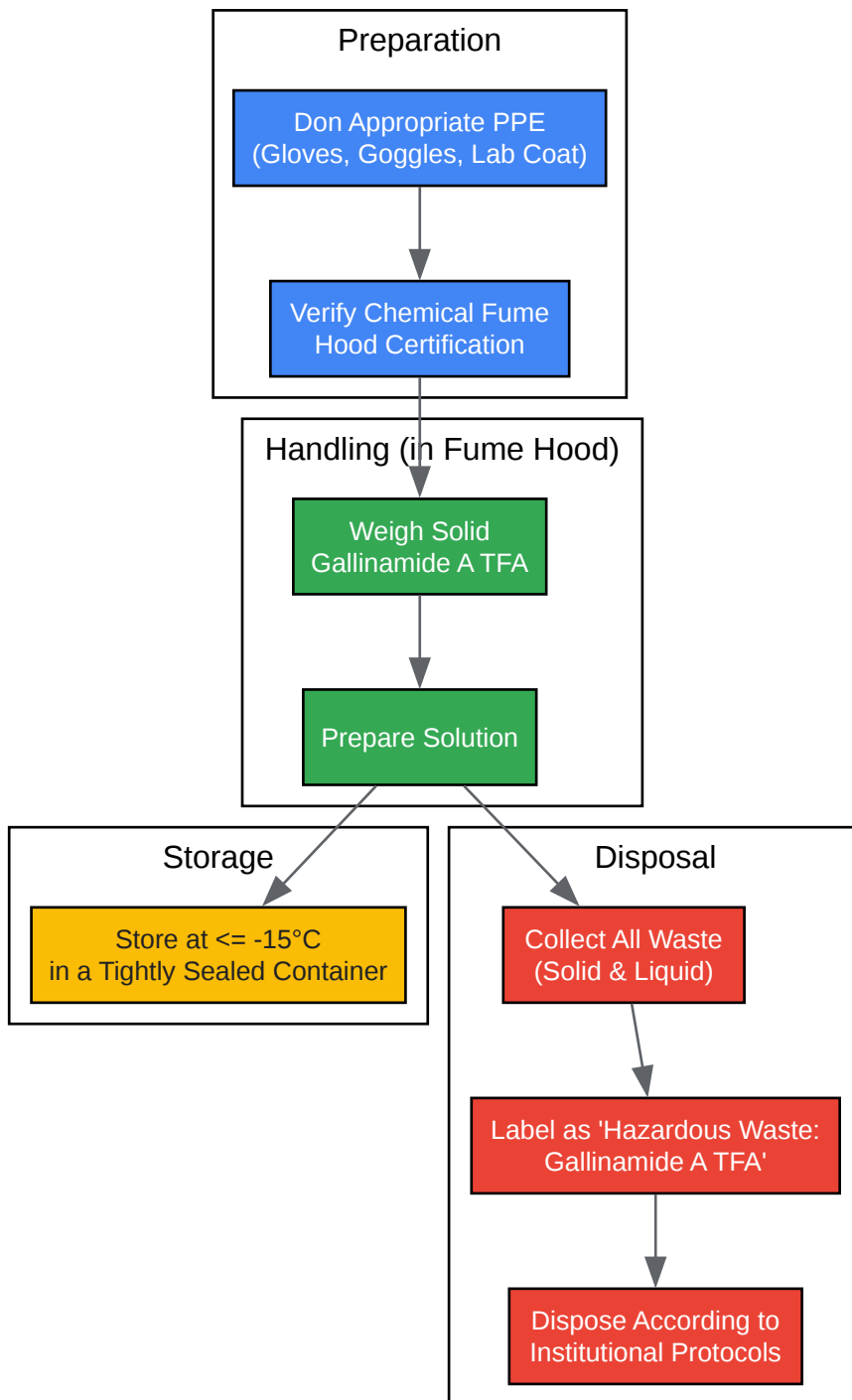
- **Gallinamide A TFA**
- Assay buffer: 100 mM sodium acetate, 1.0 mM EDTA, 4 mM DTT, pH 5.5
- Cathepsin L solution (40 ng/µL)
- 10% DMSO in assay buffer
- Positive control: 100 µM CLIK-148
- Activity-based probe: 10 µM Biotin-Lys-C5 alkyl linker-Tyr-Leu-epoxide (DCG-04)

Procedure:

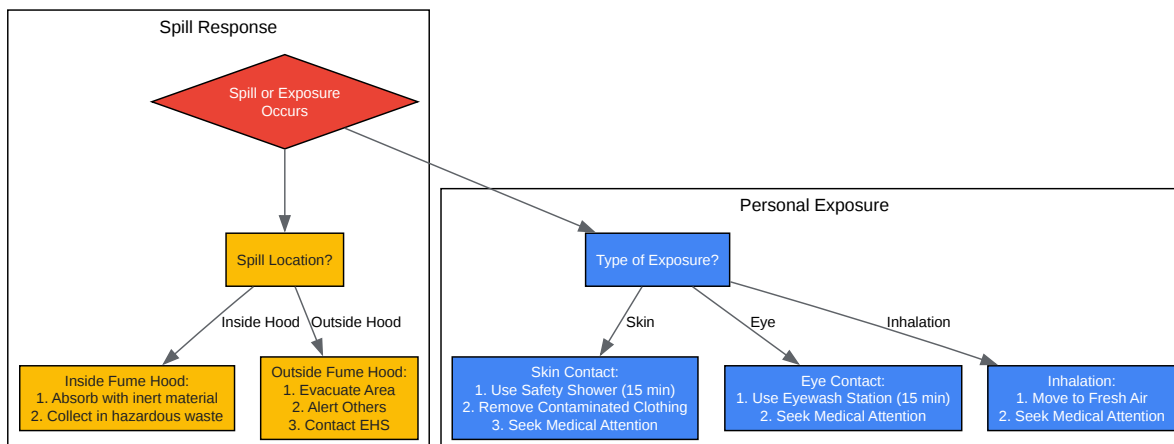
- Prepare a 6-point, 3-fold serial dilution of Gallinamide A in 10% DMSO.
- In a microplate, add 1 μ L of the 40 ng/ μ L cathepsin L solution to 8.5 μ L of assay buffer.
- Add 1.5 μ L of the diluted Gallinamide A, positive control, or 10% DMSO (negative control) to the wells containing the enzyme and buffer.
- Pre-incubate the plate for 30 minutes at room temperature.
- Add 4 μ L of the 10 μ M activity-based probe (DCG-04) to each well.
- Incubate for an additional 30 minutes at room temperature.
- The results can then be analyzed using standard methods such as streptavidin-HRP blotting to detect the biotinylated probe, which will be inversely proportional to the inhibitory activity of Gallinamide A.

VIII. Visualized Workflows

Safe Handling Workflow for Gallinamide A TFA



Emergency Response for Gallinamide A TFA Spill or Exposure



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